Structural Elucidation of 2-(4-Methoxyphenyl)-3-methylquinoline: A Technical Guide

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Compound of Interest

Compound Name:	*2-(4-Methoxyphenyl)-3-methylquinoline*
CAS No.:	*534619-28-8*
Cat. No.:	*B2860701*

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Executive Summary & Compound Profile

The quinoline scaffold is a privileged structure in medicinal chemistry, serving as the core for antimalarial (e.g., chloroquine), anticancer, and anti-inflammatory agents.[1][2][3] The target molecule, **2-(4-Methoxyphenyl)-3-methylquinoline**, represents a specific 2,3-disubstituted derivative where steric and electronic interactions between the C2-aryl group and the C3-methyl group critically influence its conformation and spectral properties.[4]

Compound Identity:

- IUPAC Name: **2-(4-Methoxyphenyl)-3-methylquinoline**[4]
- Molecular Formula:
- Molecular Weight: 249.31 g/mol
- Core Scaffold: Benzo[b]pyridine (Quinoline)[2]

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- Key Features:

  -Methoxy substitution (electron-donating), C3-Methyl steric handle.[4]

Synthetic Origin & Impurity Profile[4]

To elucidate the structure accurately, one must understand the genesis of the molecule. The most robust route for accessing 2,3-disubstituted quinolines is the Friedländer Annulation.[4] Understanding this pathway helps the analyst anticipate potential regioisomers or side products.[4]

The Friedländer Protocol

The synthesis involves the condensation of 2-aminobenzaldehyde (providing the N-C4 fragment) with 1-(4-methoxyphenyl)propan-1-one (providing the C2-C3 fragment).[4]

Mechanistic Causality:

- Aldol Condensation: The

  -methylene of the ketone attacks the aldehyde carbonyl of 2-aminobenzaldehyde.[4]

- Imine Formation: The amino group attacks the ketone carbonyl.[4]

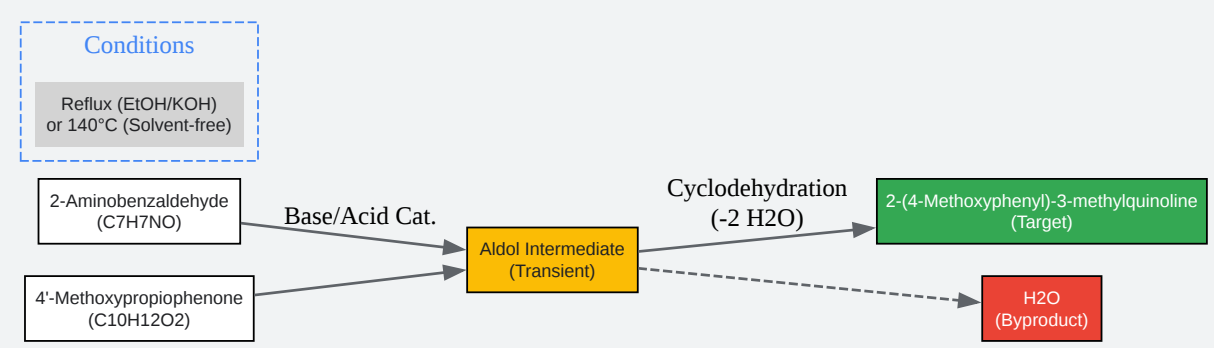
- Dehydration: Aromatization drives the formation of the stable quinoline system.[4]

Regioselectivity: The reaction is highly regioselective.[4] The ketone's methylene group (

) becomes C3, and the carbonyl carbon becomes C2. This dictates that the methyl group (originally the terminal methyl of propiophenone) must reside at position 3.

Visualization of Synthetic Pathway

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Figure 1: Friedländer annulation pathway establishing the regiochemistry of the C2 and C3 substituents.

Spectroscopic Characterization (The Evidence)

This section details the self-validating spectral signatures required to confirm the structure.

Infrared Spectroscopy (FT-IR)

IR provides the first "fingerprint" of the functional groups.[4]

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Frequency ( )	Assignment	Diagnostic Value
3050 - 3010	Ar-H Stretching	Confirms aromaticity.
2960 - 2840	C-H Stretching (Aliphatic)	Specific to the and groups.[4]
1620 - 1590	C=N Stretching	Characteristic of the quinoline ring system.[4]
1250	C-O-C Stretching	Strong band confirming the aryl ether (methoxy).
Absent	C=O Stretching	Absence of peak ~1680 confirms full cyclization (no starting ketone).
Absent	N-H Stretching	Absence of peak ~3300-3400 confirms consumption of primary amine.[4]

Mass Spectrometry (ESI-MS)[4]

- Molecular Ion ( ): Expected at 250.12.
- Fragmentation Pattern:
  - Loss of (from methoxy) .[4]

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- Loss of

  .[4]

- Significant stability of the quinoline core usually prevents extensive ring fragmentation.[4]

Nuclear Magnetic Resonance (NMR)

NMR is the definitive tool for structural proof. The following assignments are based on chemical shift principles and literature on analogous 2,3-disubstituted quinolines.

H NMR (400 MHz,

)

(ppm)	Multiplicity	Integration	Assignment	Mechanistic Justification
8.05 - 8.10	Doublet (d)	1H	H8	Deshielded by the adjacent Nitrogen lone pair/anisotropy.[4]
7.95	Singlet (s)	1H	H4	Critical Proof: Appears as a singlet because C3 is blocked by a methyl group. If C3 were H, this would be a doublet (Hz).
7.75	Doublet (d)	1H	H5	Typical aromatic quinoline proton.
7.60 - 7.65	Multiplet (m)	1H	H7	Aromatic ring current effects.[4]
7.55	Doublet (d)	2H	H2', H6'	Ortho protons of the 4-methoxyphenyl ring.
7.45 - 7.50	Multiplet (m)	1H	H6	Aromatic ring current effects.[4]
7.00 - 7.05	Doublet (d)	2H	H3', H5'	Meta protons of phenyl ring; shielded by electron-donating OMe.[4]

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3.88	Singlet (s)	3H		Characteristic methoxy shift.
2.45	Singlet (s)	3H	C3-	Aromatic methyl group. Shift confirms attachment to an aromatic ring.[4]

C NMR (100 MHz,

)

- Quaternary Carbons: The spectrum must show 7 quaternary carbons (C2, C3, C4a, C8a, C1', C4', and the OMe-ipso).
- Diagnostic Peaks:
  - ~160.0 ppm: C4' (Attached to Oxygen).
  - ~158.0 ppm: C2 (Imine-like carbon, deshielded).
  - ~129.0 ppm: C3 (Substituted aromatic carbon).
  - ~55.4 ppm: Methoxy carbon.[4]
  - ~20.5 ppm: C3-Methyl carbon.[4]

Advanced Structural Confirmation (2D NMR)

To ensure "Trustworthiness" (Part 2 of the directive), one cannot rely solely on 1D data. The connectivity must be mapped.[4]

NOESY (Nuclear Overhauser Effect Spectroscopy)

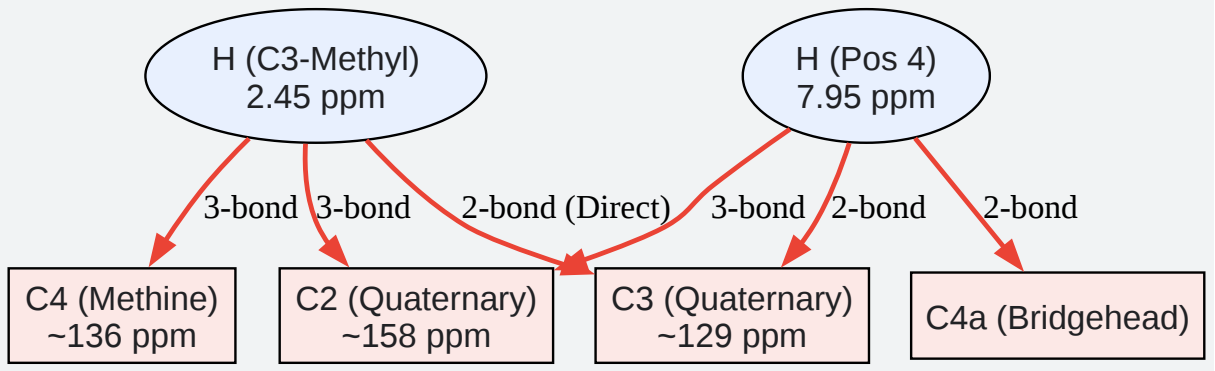
NOESY determines spatial proximity.

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- Interaction A: Strong correlation between the C3-Methyl protons (2.45 ppm) and the Phenyl H2'/H6' protons (7.55 ppm).
  - Significance: This proves the Methyl is at C3 and the Phenyl is at C2.[4] If the positions were reversed, the Methyl would interact with H8 or H4, but not the phenyl ring as strongly.
- Interaction B: Correlation between C3-Methyl and H4 (7.95 ppm).[4]
  - Significance: Confirms the methyl is adjacent to the H4 proton.[4]

HMBC (Heteronuclear Multiple Bond Coherence)

HMBC visualizes long-range (2-3 bond) C-H couplings.[4]



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Figure 2: Key HMBC correlations establishing the C2-C3-C4 connectivity.

Experimental Protocol for Validation

To replicate this synthesis and characterization, follow this standardized protocol.

Materials:

- 2-Aminobenzaldehyde (1.0 eq)[4]
- 1-(4-methoxyphenyl)propan-1-one (1.0 eq)[4]
- Ethanol (Solvent)[5]

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- KOH (Catalytic, 10 mol%) or Sulfuric Acid (Catalytic)

Procedure:

- Dissolution: Dissolve 5 mmol of 2-aminobenzaldehyde and 5 mmol of the ketone in 15 mL of absolute ethanol.
- Catalysis: Add 0.5 mmol of KOH pellets.
- Reflux: Heat the mixture to reflux (

) for 4–6 hours. Monitor via TLC (Hexane:EtOAc 8:2).
- Workup: Cool to room temperature. The product often precipitates.[4] If not, evaporate solvent and recrystallize from Ethanol/Water.
- Purification: If necessary, use column chromatography (Silica Gel 60, Gradient 0-10% EtOAc in Hexane).

Physicochemical Properties (Expected):

- Physical State: Pale yellow solid/crystals.[4]
- Melting Point:

  (Typical for this class of diarylquinolines).
- Solubility: Soluble in

  , DMSO, DCM; insoluble in water.

References

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